

# 2-Bromo-4-hydroxybenzaldehyde chemical structure and IUPAC name

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1278919

Get Quote

An In-depth Technical Guide to 2-Bromo-4-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of **2-Bromo-4-hydroxybenzaldehyde**, a key aromatic aldehyde intermediate. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and reactivity.

## **Chemical Structure and IUPAC Name**

- **2-Bromo-4-hydroxybenzaldehyde** is a substituted aromatic compound featuring a benzene ring functionalized with a bromo, a hydroxyl, and an aldehyde group.
- IUPAC Name: **2-bromo-4-hydroxybenzaldehyde**[1]
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>BrO<sub>2</sub>[1][2][3]
- Canonical SMILES: C1=CC(=C(C=C10)Br)C=O[1]
- InChl: InChl=1S/C7H5BrO2/c8-7-3-6(10)2-1-5(7)4-9/h1-4,10H[1]
- InChlKey: OCBOCCOUCDGNKX-UHFFFAOYSA-N[1]

The structure is characterized by an aldehyde group and a bromine atom positioned ortho to each other on the benzene ring, with a hydroxyl group in the para position relative to the aldehyde.



# **Physicochemical Properties**

The physical and chemical properties of **2-Bromo-4-hydroxybenzaldehyde** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Weight	201.02 g/mol	[1][3][4]
CAS Number	22532-60-1	[1][2][4][5]
Appearance	Pale yellow to yellow-brown solid	[3]
Purity	≥ 97.5%	[3]
Storage Conditions	2-8°C, under inert atmosphere	[3][4]

# Synthesis of 2-Bromo-4-hydroxybenzaldehyde

The synthesis of **2-Bromo-4-hydroxybenzaldehyde** can be achieved through various methods. One common approach involves the bromination of a phenol derivative. A representative experimental protocol is detailed below.

## **Experimental Protocol: Synthesis from m-Bromophenol**

This procedure outlines the synthesis of **2-bromo-4-hydroxybenzaldehyde** from m-bromophenol.[5]

#### Materials:

- m-Bromophenol
- 30% aqueous sodium hydroxide solution
- Ethanol
- Chloroform



- 10N Hydrochloric acid
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Procedure:

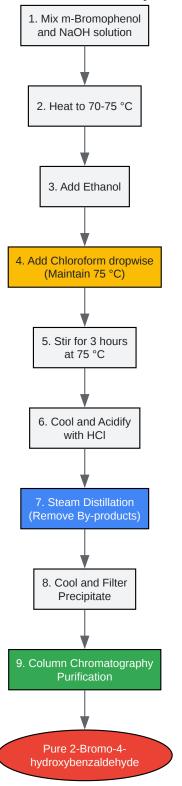
- A solution of 30% aqueous sodium hydroxide (160 mL) is mixed with 3-bromophenol (10.04 g, 58 mmol).[5]
- The mixture is heated to a temperature of 70-75 °C.[5]
- Ethanol (5 mL) is added to the mixture all at once.[5]
- Chloroform (28 mL, 0.35 mol) is then added slowly in a dropwise manner while maintaining the reaction temperature at 75 °C for 1 hour.[5]
- After the addition is complete, the reaction mixture is stirred continuously at 75 °C for an additional 3 hours.[5]
- The mixture is then cooled to room temperature and acidified using 10N hydrochloric acid.
- Steam distillation is employed to remove the majority of by-products.[5]
- The residue is cooled, and the resulting precipitate is separated by filtration.[5]
- The crude product is purified using silica gel column chromatography with a hexane/ethyl acetate (2:1, v/v) eluent to yield **2-bromo-4-hydroxybenzaldehyde**.[5]

## **Synthesis Workflow Diagram**

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4-hydroxybenzaldehyde** from m-bromophenol.



### Synthesis Workflow of 2-Bromo-4-hydroxybenzaldehyde



Click to download full resolution via product page

Caption: Workflow for the synthesis of **2-Bromo-4-hydroxybenzaldehyde**.



## **Applications in Organic Synthesis**

**2-Bromo-4-hydroxybenzaldehyde** serves as a versatile building block in organic synthesis. Its functional groups—aldehyde, hydroxyl, and bromo—offer multiple reaction sites for constructing more complex molecules. It is particularly valuable in the synthesis of various heterocyclic compounds, which are fundamental scaffolds in the development of pharmaceuticals and agrochemicals.[3] The reactive aldehyde and hydroxyl groups make it a key intermediate for creating dyes and pigments.[3] The presence of the bromine atom also allows for its use in metal-catalyzed cross-coupling reactions for further molecular elaboration.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. 2-Bromo-4-hydroxybenzaldehyde | C7H5BrO2 | CID 11084866 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-4-hydroxybenzaldehyde [oakwoodchemical.com]
- 3. 2-Bromo-4-hydroxybenzaldehyde [myskinrecipes.com]
- 4. 22532-60-1|2-Bromo-4-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 5. Benzaldehyde, 2-broMo-4-hydroxy synthesis chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-4-hydroxybenzaldehyde chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278919#2-bromo-4-hydroxybenzaldehydechemical-structure-and-iupac-name]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com